

High-Purity *cis*-3-Hexenyl Pyruvate: A Guide for Research Applications

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Compound of Interest

Compound Name: *cis*-3-Hexenyl pyruvate

Cat. No.: B1588155

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive information on high-purity ***cis*-3-Hexenyl pyruvate**, including its chemical properties, procurement, and established applications. It also offers a detailed protocol for its handling and preparation in a research laboratory setting.

Disclaimer: A comprehensive review of scientific literature did not yield specific documented applications of ***cis*-3-Hexenyl pyruvate** in biological signaling pathways or drug development research. The information presented herein is based on its known chemical properties and its use in other industries. The provided protocols are general and should be adapted to specific experimental needs.

Introduction to *cis*-3-Hexenyl Pyruvate

***cis*-3-Hexenyl pyruvate**, also known as (Z)-3-Hexenyl 2-oxopropanoate, is an organic compound belonging to the class of alpha-keto acids and their derivatives.^[1] It is a colorless to light yellow liquid with a characteristic green, fruity, and waxy aroma.^{[2][3]} While it has been identified in celery, its primary commercial applications are in the flavor and fragrance industries.^{[1][2]}

Purchasing High-Purity *cis*-3-Hexenyl Pyruvate

For research purposes, it is crucial to source high-purity compounds to ensure the reliability and reproducibility of experimental results. Several chemical suppliers offer ***cis*-3-Hexenyl**

pyruvate in various purities, typically ranging from $\geq 93\%$ to $>95\%$.

Key Supplier Information:

Supplier	Product Name	Purity	CAS Number
Sigma-Aldrich	cis-3-Hexenyl pyruvate	$\geq 93\%$	68133-76-6[3]
TCI Chemicals	cis-3-Hexenyl Pyruvate	$>95.0\%$ (GC)	68133-76-6[4][5]
Santa Cruz Biotechnology	cis-3-Hexenyl Pyruvate	Research Grade	68133-76-6[6]
Cenmed	cis-3-Hexenyl pyruvate	$\geq 93\%$	68133-76-6[7]

When purchasing, always request a Certificate of Analysis (CoA) to verify the purity and identity of the compound.

Chemical and Physical Properties

A summary of the key quantitative data for **cis-3-Hexenyl pyruvate** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O ₃	[4][8]
Molecular Weight	170.21 g/mol	[3][8]
CAS Number	68133-76-6	[3][4][8]
Appearance	Light yellow liquid	[4]
Density	0.993 g/cm ³	[4]
Boiling Point	234.1 °C at 760 mmHg	[4]
Flash Point	93.4 °C	[4]
Refractive Index	1.4410 to 1.4430	[4]
Purity (typical)	≥93% to >95.0%	[3][5]
Solubility	Insoluble in water; soluble in fats and ethanol.	[8]

Established Applications in the Flavor and Fragrance Industry

The primary application of **cis-3-Hexenyl pyruvate** is as a flavoring agent and fragrance ingredient.[3][8] Its organoleptic properties contribute to a variety of scent and taste profiles.

- **Flavor Profile:** At concentrations of 1-5 ppm, it imparts fresh, green, waxy, and fruity notes, with nuances of pear skin, melon, and grass.[2] It is used in creating flavors for melon, peach, apple, pear, apricot, berries, and banana, as well as savory profiles like zucchini, squash, bell pepper, celery, and cucumber.[2]
- **Fragrance Profile:** It possesses a waxy, slightly green aroma with hints of watermelon, honeydew, and banana, which becomes more floral and sweet upon drying.[2] It is described as adding a warm, spicy, and caramellic note to heavier fragrances.[9][10]

Experimental Protocols

While specific experimental protocols for **cis-3-Hexenyl pyruvate** in a biological research context are not available, the following section provides a detailed, generic protocol for the handling, storage, and preparation of a newly acquired chemical compound for in vitro studies.

General Protocol for Handling and Preparation of a Research Compound

This protocol outlines the essential steps for preparing a stock solution of a chemical compound like **cis-3-Hexenyl pyruvate** for use in cell-based or biochemical assays.

Materials:

- High-purity **cis-3-Hexenyl pyruvate**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

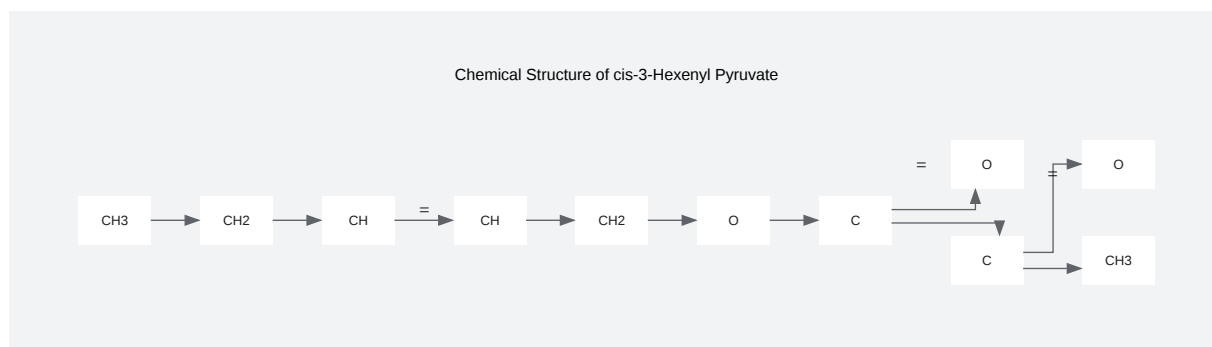
- Receiving and Storage:
 - Upon receipt, verify the compound's identity and purity against the CoA.
 - Store the compound as recommended by the supplier, typically in a cool, dark, and dry place. For **cis-3-Hexenyl pyruvate**, refrigeration (0-10°C) under an inert gas is recommended as it can be air and heat sensitive.^[5]
- Preparation of a Concentrated Stock Solution (e.g., 100 mM):
 - Perform all weighing and dissolution steps in a chemical fume hood.

- Calculate the mass of **cis-3-Hexenyl pyruvate** needed to prepare the desired volume and concentration of the stock solution.
 - Formula: $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- Carefully weigh the calculated amount of the compound.
- Transfer the weighed compound into a sterile, amber microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration.
- Vortex the solution vigorously until the compound is completely dissolved. Gentle warming in a 37°C water bath may assist dissolution if necessary.[\[11\]](#)
- Visually inspect the solution to ensure no particulates are present.
- Aliquoting and Storage of Stock Solution:
 - Aliquot the concentrated stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[11\]](#)
 - Clearly label each aliquot with the compound name, concentration, date of preparation, and your initials.
 - Store the aliquots at -20°C or -80°C, protected from light.[\[11\]](#)
- Preparation of Working Solutions for in vitro Assays:
 - Thaw a single aliquot of the concentrated stock solution at room temperature.
 - Briefly vortex the thawed stock solution to ensure homogeneity.[\[11\]](#)
 - Perform serial dilutions of the stock solution into your pre-warmed cell culture medium or assay buffer to achieve the final desired experimental concentrations.[\[11\]](#)

- It is critical to vortex the solution immediately and thoroughly after each dilution step to prevent precipitation of the compound in the aqueous medium.
- Ensure that the final concentration of the solvent (e.g., DMSO) is consistent across all experimental conditions and is below a level that causes cellular toxicity (typically $\leq 0.1\%$).

Visualizations

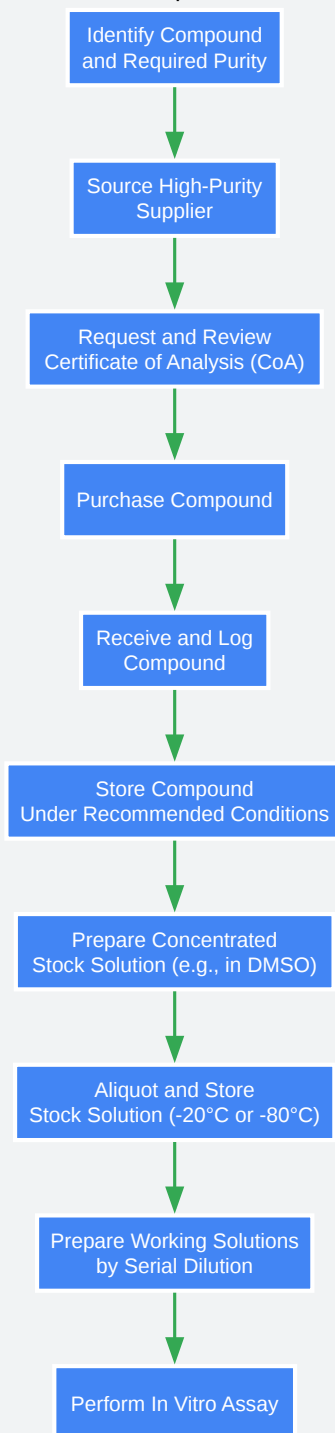
The following diagrams illustrate the chemical structure of **cis-3-Hexenyl pyruvate** and a general workflow for its procurement and preparation for research.



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Caption: Chemical structure of **cis-3-Hexenyl pyruvate**.

Workflow for Procurement and Preparation of a Research Compound



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Caption: General workflow for research compound procurement.

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